

Commercial Suppliers of 1-Undecanol-d23: A Technical Guide

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Compound of Interest

Compound Name: 1-Undecanol-d23

Cat. No.: B1474434

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For researchers, scientists, and drug development professionals requiring high-purity deuterated compounds, **1-Undecanol-d23** serves as a critical internal standard for mass spectrometry-based quantitative analysis. Its structural similarity to the endogenous 1-Undecanol allows for accurate quantification by correcting for variations during sample preparation and analysis. This technical guide provides an overview of commercial suppliers, a representative experimental protocol for its use, and visualizations of the analytical workflow.

Commercial Supplier Data

Several chemical suppliers offer **1-Undecanol-d23**, with variations in isotopic purity, available quantities, and pricing. The following table summarizes the offerings from prominent vendors.

Supplier	Catalog Number	Isotopic Purity	Available Quantities
MedchemExpress	HY-W004292S	Not Specified	5 mg, 10 mg, 25 mg, 50 mg, 100 mg
C/D/N Isotopes	D-4007	98 atom % D	0.25 g, 0.5 g

Note: Pricing information has been omitted as it is subject to change. Please refer to the supplier's website for the most current pricing.

Experimental Protocol: Quantification of 1-Undecanol in a Biological Matrix using 1-Undecanol-d23 as an Internal Standard by GC-MS

The following is a representative protocol for the quantification of 1-Undecanol in a biological sample (e.g., plasma, cell lysate) using Gas Chromatography-Mass Spectrometry (GC-MS) with **1-Undecanol-d23** as an internal standard. This method is based on established principles for the use of deuterated internal standards in quantitative analysis.[\[1\]](#)[\[2\]](#)[\[3\]](#)

1. Materials and Reagents

- 1-Undecanol (analyte standard)
- **1-Undecanol-d23** (internal standard)
- High-purity solvents (e.g., hexane, methanol, dichloromethane)
- Derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane - BSTFA + 1% TMCS)
- Biological matrix (e.g., plasma, cell lysate)
- Phosphate-buffered saline (PBS)
- Vortex mixer
- Centrifuge
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

2. Preparation of Standard Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of 1-Undecanol in 10 mL of methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **1-Undecanol-d23** in 10 mL of methanol.

- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of the analyte stock solution into the biological matrix. A typical concentration range might be 1-1000 ng/mL.
- Internal Standard Working Solution (10 µg/mL): Dilute the internal standard stock solution with methanol.

3. Sample Preparation

- Thaw biological samples (e.g., plasma) on ice.
- To 100 µL of each sample, calibration standard, and a blank matrix, add 10 µL of the internal standard working solution (10 µg/mL).
- Vortex briefly to mix.
- Perform a liquid-liquid extraction by adding 500 µL of hexane, vortexing for 1 minute, and centrifuging at 3000 x g for 5 minutes.
- Transfer the upper organic layer (hexane) to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 50 µL of the derivatizing agent (BSTFA + 1% TMCS).
- Incubate at 60°C for 30 minutes to allow for complete derivatization.
- Transfer the derivatized sample to a GC-MS autosampler vial.

4. GC-MS Analysis

- Gas Chromatograph Conditions:
 - Injection Volume: 1 µL
 - Injector Temperature: 250°C

- Oven Program: Start at 100°C, hold for 1 minute, ramp to 250°C at 15°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - 1-Undecanol (TMS derivative): Determine the characteristic ions from a full scan analysis (e.g., m/z derived from the trimethylsilyl ether).
 - **1-Undecanol-d23** (TMS derivative): Determine the corresponding characteristic ions, which will be shifted by +23 amu.

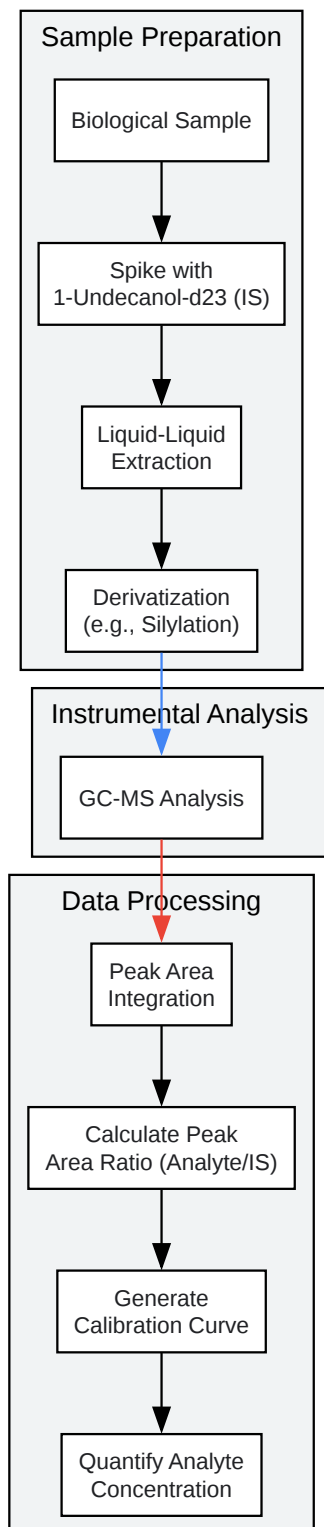
5. Data Analysis

- Integrate the peak areas of the selected ions for both the analyte and the internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area for each sample and calibration standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of 1-Undecanol in the unknown samples by interpolating their peak area ratios from the calibration curve.

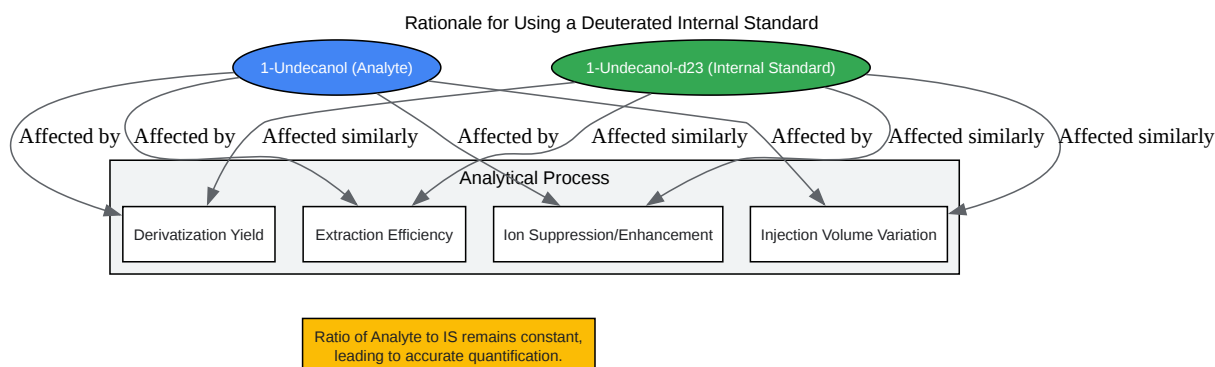
Visualizations

The following diagrams illustrate the key processes involved in the use of **1-Undecanol-d23** as an internal standard.

Workflow for Quantitative Analysis using a Deuterated Internal Standard

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Workflow for Quantitative Analysis using a Deuterated Internal Standard



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